In-Depth Technical Guide: 1-(Fmoc-amino)cyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*1-(Fmoc-amino)cyclohexanecarboxylic acid*
CAS No.:	*162648-54-6*
Cat. No.:	*B557859*

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Abstract

This technical guide provides a comprehensive overview of **1-(Fmoc-amino)cyclohexanecarboxylic acid** (Fmoc-A6c-OH), a crucial building block in modern peptide chemistry. Valued for its ability to introduce conformational constraints into peptide structures, this unnatural amino acid is instrumental in the development of peptides with enhanced stability and biological activity. This document details the physicochemical properties, synthesis, and applications of Fmoc-A6c-OH, with a particular focus on its use in Solid-Phase Peptide Synthesis (SPPS). Detailed experimental protocols for its incorporation into peptide chains are provided, alongside a discussion of its role in the design of therapeutic peptides targeting specific signaling pathways.

Introduction

1-(Fmoc-amino)cyclohexanecarboxylic acid is a derivative of the cyclic amino acid 1-aminocyclohexanecarboxylic acid, protected at the alpha-amino group with the

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fluorenylmethyloxycarbonyl (Fmoc) group. This protection strategy is central to Fmoc-based Solid-Phase Peptide Synthesis (SPPS), allowing for the stepwise and efficient assembly of peptide chains.[1][2] The incorporation of the rigid cyclohexyl scaffold of Fmoc-A6c-OH into peptides limits their conformational flexibility. This is a key strategy in drug design to stabilize bioactive conformations, such as β-turns, and to increase resistance to enzymatic degradation, thereby improving pharmacokinetic profiles.[3]

Physicochemical and Analytical Data

The fundamental properties of **1-(Fmoc-amino)cyclohexanecarboxylic acid** are summarized in the table below, compiled from various chemical suppliers.[4][5]

Property	Value	References
Molecular Weight	365.42 g/mol	[4]
Molecular Formula	$C_{22}H_{23}NO_4$	[4][5]
CAS Number	162648-54-6	[4][5]
Appearance	White powder	[6]
Melting Point	185-187 °C	
Purity (Typical)	≥98.0% (by HPLC)	[6]
Solubility	Insoluble in water	[7]
Storage Temperature	-20°C to 8°C	[4]

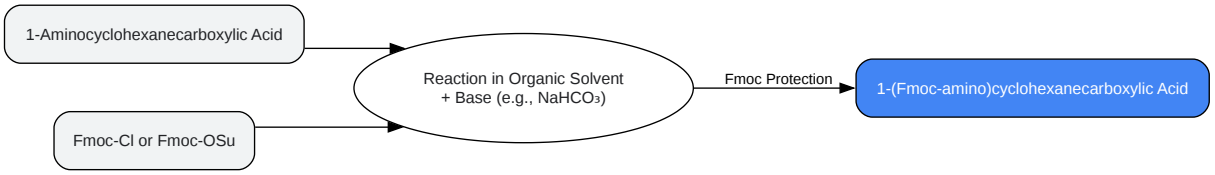
Synthesis and Application in Peptide Chemistry

Synthesis of 1-(Fmoc-amino)cyclohexanecarboxylic Acid

The synthesis of **1-(Fmoc-amino)cyclohexanecarboxylic acid** is typically achieved through the reaction of 1-aminocyclohexanecarboxylic acid with Fmoc-chloride (9-fluorenylmethyl chloroformate) or Fmoc-OSu (N-(9-fluorenylmethoxycarbonyloxy)succinimide) under basic conditions. The reaction is generally performed in an organic solvent.[7]

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A logical workflow for the synthesis is depicted below:



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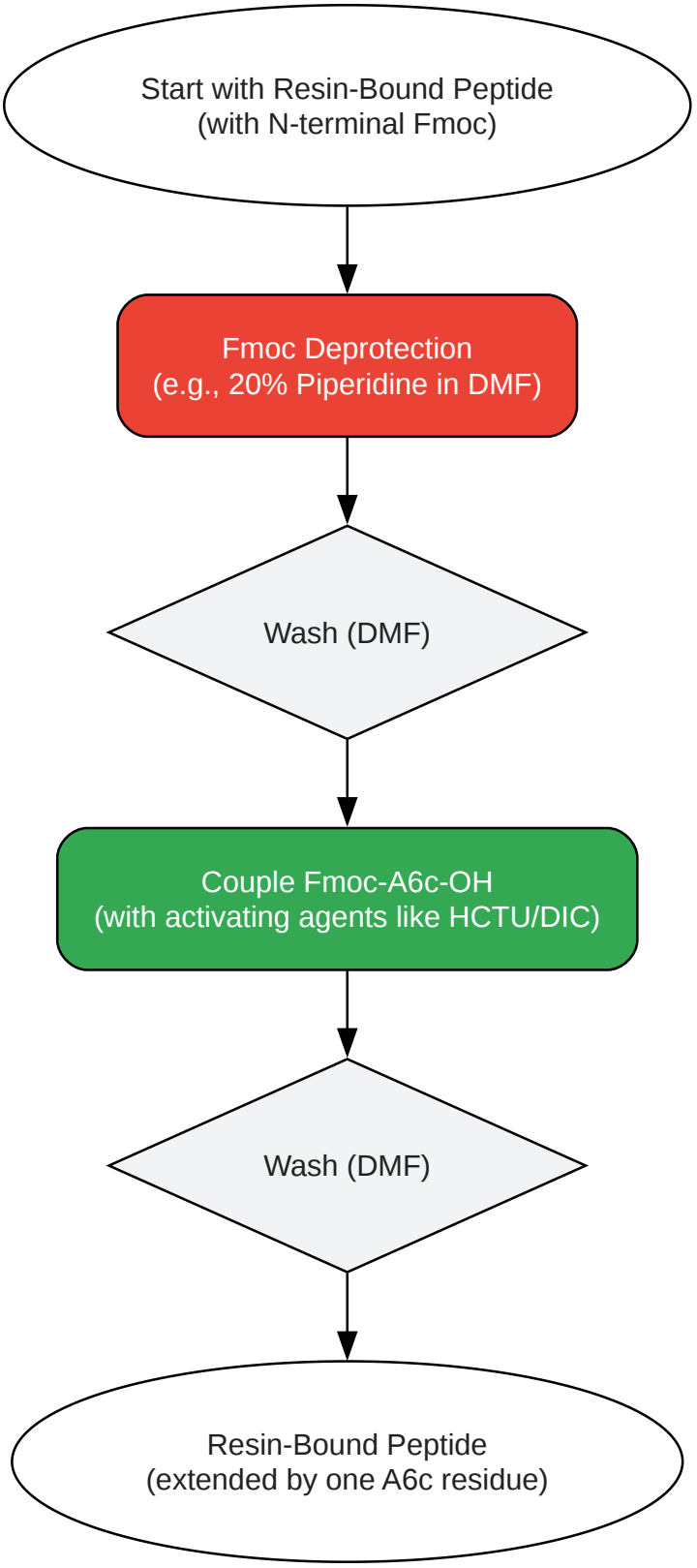
Figure 1: Synthetic pathway for Fmoc-A6c-OH.

Application in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-A6c-OH is primarily used as a building block in Fmoc-based SPPS.[3] Its incorporation into a peptide sequence follows the standard SPPS cycle of deprotection, coupling, and washing. The bulky cyclohexyl group can present steric hindrance, potentially requiring optimized coupling conditions, such as extended reaction times or the use of more potent coupling reagents.

The general workflow for incorporating an amino acid in Fmoc-SPPS is illustrated below:

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Figure 2: Workflow for incorporating Fmoc-A6c-OH in SPPS.

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Experimental Protocols

General Protocol for Coupling of Fmoc-A6c-OH in Manual SPPS

This protocol is a general guideline and may require optimization based on the specific peptide sequence and resin.

- Resin Preparation: Swell the peptide-resin (1 equivalent) in N,N-dimethylformamide (DMF) for at least 30 minutes in a reaction vessel. Drain the DMF.
- Fmoc Deprotection: Add a 20% solution of piperidine in DMF to the resin. Agitate the mixture for 5-10 minutes at room temperature. Drain the piperidine solution and repeat the treatment for another 5-10 minutes. Wash the resin thoroughly with DMF (5-7 times).[8]
- Amino Acid Activation and Coupling:
  - In a separate vial, dissolve Fmoc-A6c-OH (3-5 equivalents) and a suitable activating agent such as HCTU (3-5 equivalents) or a carbodiimide like DIC with an additive like Oxyma Pure in a minimal amount of DMF.[9]
  - Add a base, such as N,N-diisopropylethylamine (DIPEA), to the resin, followed immediately by the activated amino acid solution.
  - Agitate the mixture at room temperature. Due to the steric bulk of Fmoc-A6c-OH, extended coupling times of 2-4 hours or even double coupling may be necessary.
  - Monitor the coupling reaction using a qualitative test such as the Kaiser test. A negative test (colorless or yellow) indicates complete coupling.
- Washing: Drain the coupling solution and wash the resin thoroughly with DMF (3-5 times) to remove excess reagents and byproducts.[8]

Role in Drug Development and Signaling Pathways

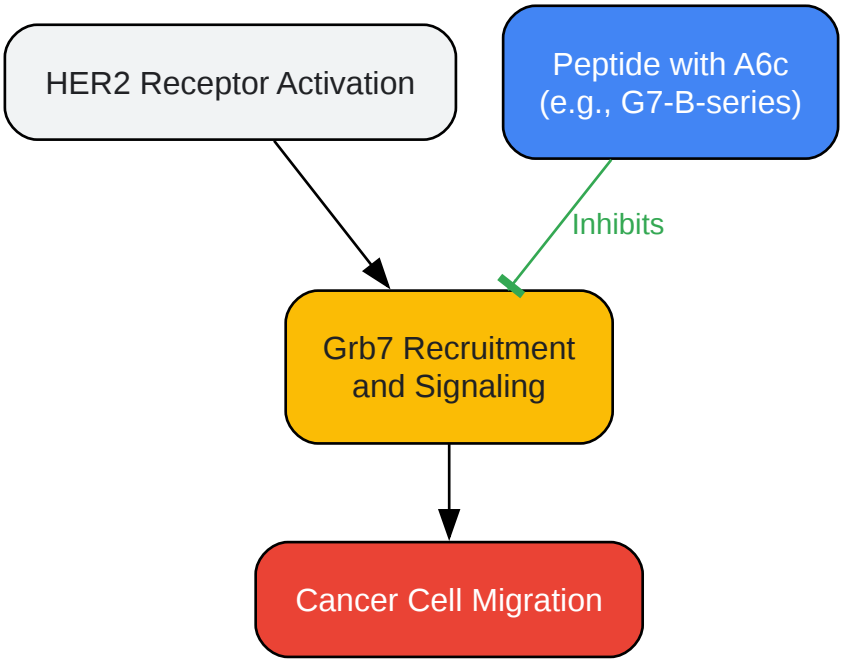
The incorporation of 1-aminocyclohexanecarboxylic acid (A6c) into peptides is a strategy to develop potent and specific modulators of biological processes, often by targeting protein-protein interactions within signaling pathways.

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Targeting the Grb7 Signaling Pathway in Cancer

A notable example is the development of peptide inhibitors targeting the Growth factor receptor-bound protein 7 (Grb7). Grb7 is a signaling protein implicated in the progression of certain cancers, such as HER2-positive breast cancer. Peptides designed to bind to the SH2 domain of Grb7 can disrupt its downstream signaling, thereby inhibiting cancer cell migration. The inclusion of conformationally constrained amino acids like A6c can enhance the binding affinity and stability of these inhibitory peptides.[10]

The logical relationship in this therapeutic approach is outlined below:



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Figure 3: Inhibition of the Grb7 signaling pathway.

Development of Antimicrobial Peptides (AMPs)

1-aminocyclohexanecarboxylic acid has also been incorporated into synthetic antimicrobial peptides (AMPs). These peptides have shown inhibitory activity against drug-resistant bacterial strains. The constrained structure imparted by A6c can influence the peptide's conformation upon interaction with bacterial membranes, which is a critical aspect of their mechanism of action.[11] While the precise signaling pathways disrupted by these AMPs within the bacteria

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are complex and varied, a primary mechanism involves the permeabilization of the cell membrane.

Conclusion

1-(Fmoc-amino)cyclohexanecarboxylic acid is a valuable and versatile tool in peptide chemistry and drug discovery. Its ability to introduce conformational rigidity allows for the rational design of peptides with improved biological properties. The data and protocols presented in this guide serve as a comprehensive resource for researchers aiming to leverage the unique characteristics of this compound in their work. As the demand for more stable and potent peptide-based therapeutics grows, the importance of specialized building blocks like Fmoc-A6c-OH will continue to increase.

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